

3-Methylcyclopentane-1,2-dione: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Methylcyclopentane-1,2-dione

Cat. No.: B147288

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **3-Methylcyclopentane-1,2-dione** (CAS No. 765-70-8). The following sections detail the physical and chemical properties, hazard identification, handling and storage procedures, emergency measures, and toxicological data to ensure its safe use in a laboratory setting.

Section 1: Physical and Chemical Properties

3-Methylcyclopentane-1,2-dione is a solid organic compound with a characteristic sweet, caramel-like odor.^[1] It is also known by several synonyms, including 2-Hydroxy-3-methyl-2-cyclopenten-1-one and Maple lactone.^{[2][3]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ O ₂	[2][3][4]
Molecular Weight	112.13 g/mol	[3][4]
Appearance	White to off-white or beige solid/powder	[1][2][5]
Melting Point	104 - 110 °C (219.2 - 230 °F)	[1][2][3][4]
Boiling Point	170.05 °C (rough estimate)	[1][4]
Flash Point	100 °C (212 °F) / Not applicable	[1][3][4]
Water Solubility	Soluble	[1][4][6]
Solubility in other solvents	Soluble in Methanol	[1]
Vapor Pressure	0.978 mmHg at 25°C	[4]
Density	1.0795 g/cm ³ (rough estimate)	[1][4]

Section 2: Hazard Identification and GHS Classification

According to available safety data sheets, **3-Methylcyclopentane-1,2-dione** is not classified as a hazardous substance under OSHA 29 CFR 1910.1200 and CLP regulations.[7][8]

However, some sources indicate it may be irritating to the eyes, respiratory system, and skin.[4]

GHS Hazard Statements:

- Not classified as hazardous.[8][9] Some suppliers suggest it may cause eye, skin, and respiratory irritation.[4]

Precautionary Statements:

- Prevention: Observe good industrial hygiene practices.[8] Do not breathe dust.[4] Avoid contact with skin and eyes.[4] Wear protective gloves and clothing.[4]

- Response: Wash hands after handling.[8] If skin or eye contact occurs, rinse with water.[8] If inhaled, move to fresh air.[8]
- Storage: Store away from incompatible materials.[8]
- Disposal: Dispose of waste and residues in accordance with local authority requirements.[8]

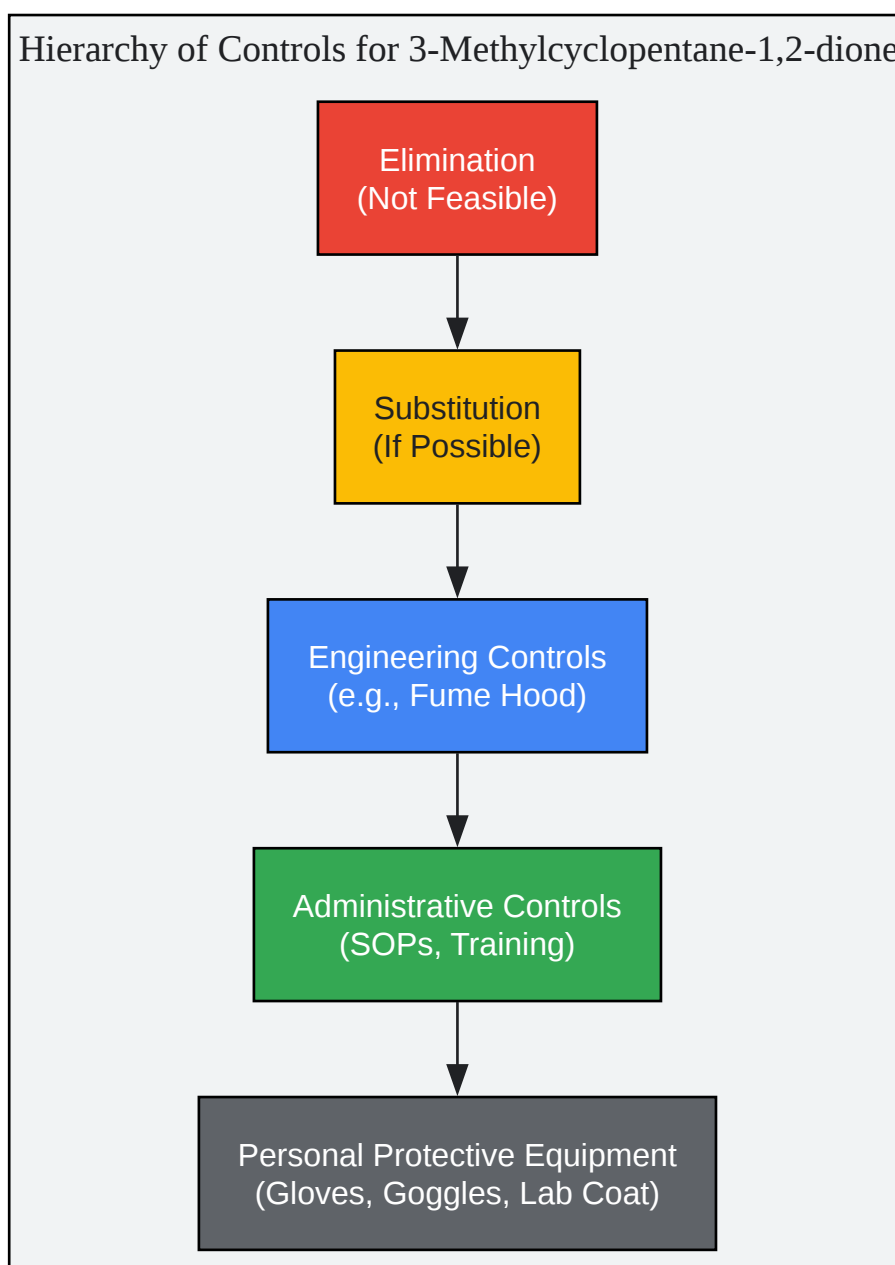
Section 3: Experimental Protocols and Handling Procedures

Adherence to proper handling procedures is crucial to minimize exposure and ensure a safe working environment.

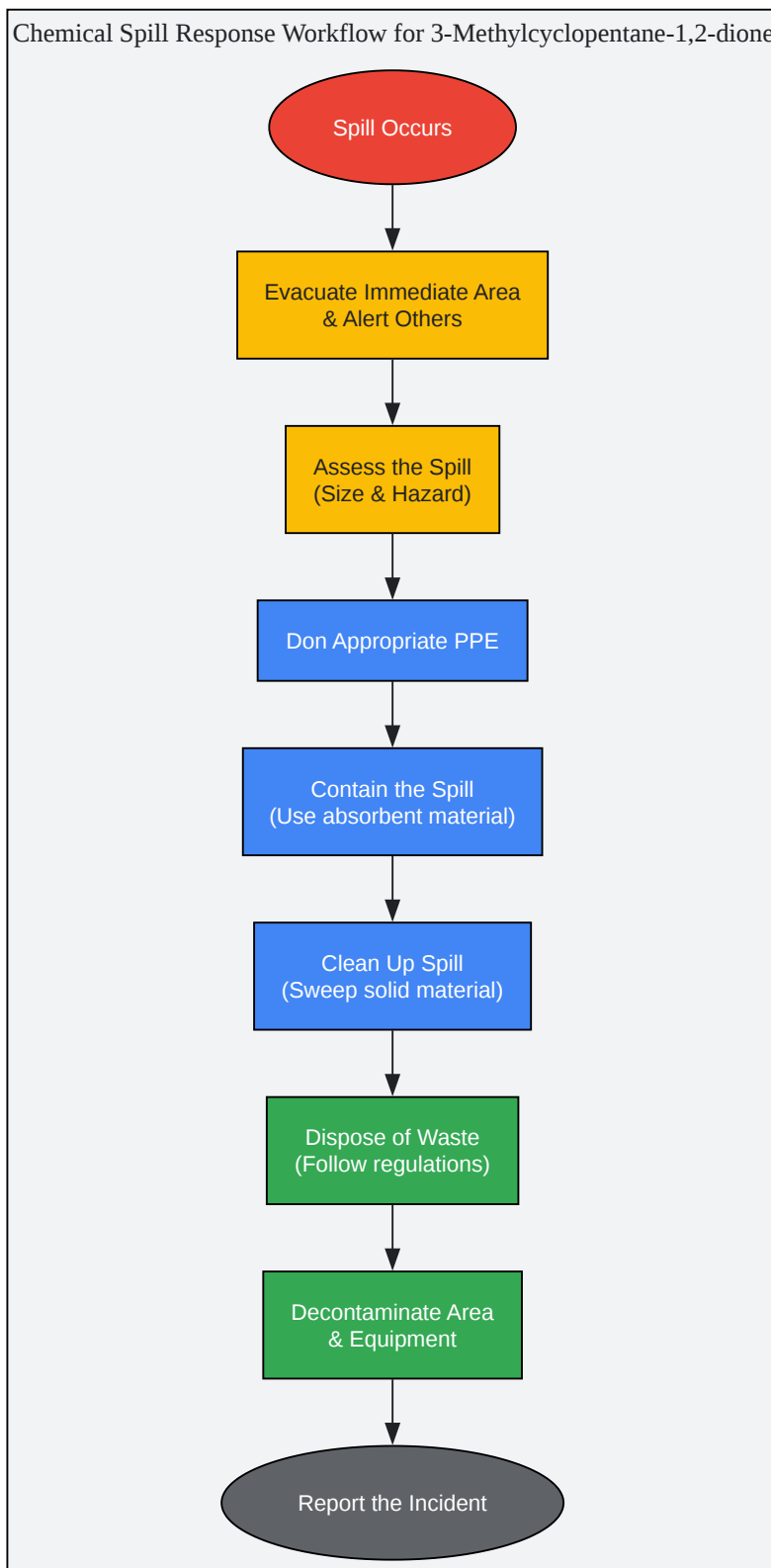
Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **3-Methylcyclopentane-1,2-dione** to determine the appropriate level of PPE. The following diagram illustrates the hierarchy of controls for safe handling.

Hierarchy of Controls for 3-Methylcyclopentane-1,2-dione



Chemical Spill Response Workflow for 3-Methylcyclopentane-1,2-dione

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